

2-Nitrophenol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Nitrophenol

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the fundamental properties of **2-Nitrophenol**, a key aromatic compound with significant applications in various scientific fields, including pharmaceuticals, dyes, and agrochemicals. This document offers a centralized resource for researchers, consolidating essential data on its chemical and physical characteristics, spectral properties, and safety and handling protocols. Furthermore, it details established experimental procedures for its synthesis and purification and explores its biological significance, including plausible signaling pathways relevant to drug development.

Core Chemical and Physical Properties

2-Nitrophenol, an organic compound with the formula $C_6H_5NO_3$, is a yellow crystalline solid. Its properties are significantly influenced by the presence of both a hydroxyl (-OH) and a nitro (-NO₂) group on the benzene ring, positioned ortho to each other. This arrangement facilitates intramolecular hydrogen bonding, which distinctly affects its physical and chemical behavior compared to its isomers, 3-nitrophenol and 4-nitrophenol.

Data Presentation: Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₅ NO ₃	[1][2]
Molecular Weight	139.11 g/mol	[1][2][3]
CAS Number	88-75-5	[1][4]
Appearance	Light yellow crystalline powder/solid	[1][3]
Odor	Aromatic, phenolic	[5]
Melting Point	43-45 °C (109-113 °F)	[3][5][6]
Boiling Point	214-216 °C (417-421 °F)	[4][5][6]
Density	1.495 g/cm ³	[4][6]
Vapor Pressure	1 mmHg at 49.3 °C	[5][6]
Solubility in Water	2.1 g/L at 20 °C	[7][8]
Solubility in Organic Solvents	Soluble in ethanol, ether, trichloromethane, and hot water.	[4]
pKa	7.17 - 7.23 at 25 °C	[5][7]
Flash Point	108 °C (226.4 °F)	[4][6]

Data Presentation: Spectral Data

Spectrum Type	Key Peaks/Signals	Reference(s)
¹ H NMR (300 MHz, CDCl ₃)	δ 10.58 (s, 1H, OH), 8.10 (dd, 1H, Ar-H), 7.58 (dt, 1H, Ar-H), 7.15 (ddd, 1H, Ar-H), 6.99 (dt, 1H, Ar-H)	[3][6][9]
¹³ C NMR	Specific shifts depend on the solvent and instrument frequency.	[1][5]
IR (KBr Pellet)	Key stretches include O-H, N-O (asymmetric and symmetric), and C=C (aromatic).	[10][11][12]
UV-Vis (in Cyclohexane)	λ _{max} at approximately 271.6 nm.	[13][14]

Safety and Handling

2-Nitrophenol is a hazardous substance and requires careful handling to minimize risks. It is harmful if swallowed, in contact with skin, or inhaled, and can cause skin and eye irritation.[14][15][16] Prolonged or repeated exposure may have cumulative effects.[9]

Hazard Statements: H302, H312, H332, H315, H319, H412[16][17]

Precautionary Measures:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Avoid breathing dust or fumes.
- Wash hands thoroughly after handling.

- Store in a cool, dry, dark place away from incompatible materials such as strong bases and oxidizing agents.^[5]

Experimental Protocols

Synthesis of 2-Nitrophenol via Nitration of Phenol

A common method for the synthesis of **2-nitrophenol** is the nitration of phenol using a mixture of sodium nitrate and sulfuric acid.^{[4][9]} This reaction typically yields a mixture of ortho and para isomers.

Materials:

- Phenol
- Sodium nitrate
- Concentrated sulfuric acid
- Water
- Chalk (calcium carbonate)

Procedure:

- Prepare a solution of sodium nitrate in water.
- Carefully add concentrated sulfuric acid to the sodium nitrate solution while cooling in an ice bath.
- Slowly add a mixture of phenol and water to the nitrating mixture, maintaining the temperature below 20 °C with vigorous stirring.
- Continue stirring for approximately 2 hours after the addition is complete.
- Separate the tarry mixture of nitrophenols from the mother liquor.
- Neutralize the tar with water and chalk to remove excess acid.

- The ortho- and para-nitrophenols are then separated, typically by steam distillation, as **2-nitrophenol** is volatile with steam while 4-nitrophenol is not.[4][15]

Purification by Column Chromatography

Column chromatography is an effective method for separating the ortho and para isomers of nitrophenol due to their differing polarities.[9][16]

Materials:

- Crude nitrophenol mixture
- Silica gel (stationary phase)
- A suitable solvent system (mobile phase), often a mixture of a non-polar solvent like hexane and a more polar solvent like dichloromethane or ethyl acetate.[17][18]

Procedure:

- Prepare a slurry of silica gel in the chosen non-polar solvent and pack it into a chromatography column.
- Dissolve the crude nitrophenol mixture in a minimal amount of the mobile phase.
- Carefully load the sample onto the top of the silica gel column.
- Elute the column with the solvent system, starting with a lower polarity and gradually increasing the polarity.
- Collect fractions and monitor the separation using Thin Layer Chromatography (TLC).[16]
- Combine the fractions containing the pure **2-nitrophenol** and evaporate the solvent to obtain the purified product.

Biological Activity and Signaling Pathways

Nitrophenols exhibit a range of biological activities. They are used as intermediates in the synthesis of pharmaceuticals and have been investigated for their roles as plant biostimulants.

[1][19] From a toxicological perspective, nitrophenols can induce methemoglobinemia, a condition where hemoglobin is oxidized and unable to transport oxygen effectively.[3]

While the specific signaling pathways directly modulated by **2-nitrophenol** in mammalian cells are not extensively detailed in the readily available literature, based on studies of related nitroaromatic compounds, a plausible mechanism of action involves the induction of oxidative stress.[20] This can subsequently trigger various cellular responses, including the activation of stress-responsive kinase pathways and apoptosis.

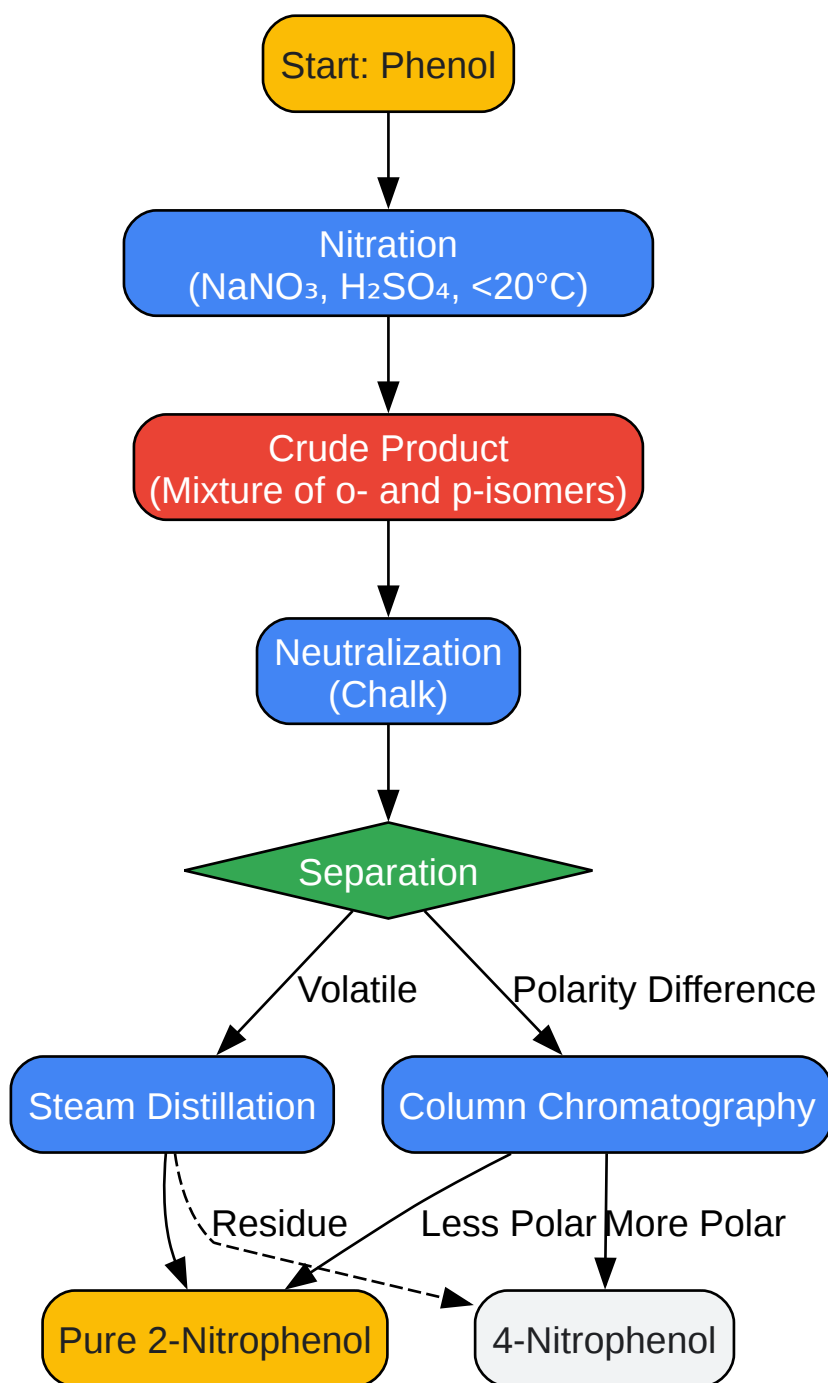
For instance, 4-nitrophenol has been shown to activate the Nrf2 antioxidant pathway and induce apoptosis in germ cells. Furthermore, derivatives of **2-nitrophenol**, such as 2'-nitroflavone, have been demonstrated to induce apoptosis and modulate the MAPK (mitogen-activated protein kinase) signaling pathways in cancer cells.[6] Another related compound, nitrofen, triggers redox-dependent apoptosis associated with increased p38 activity, a member of the MAPK family.[12]

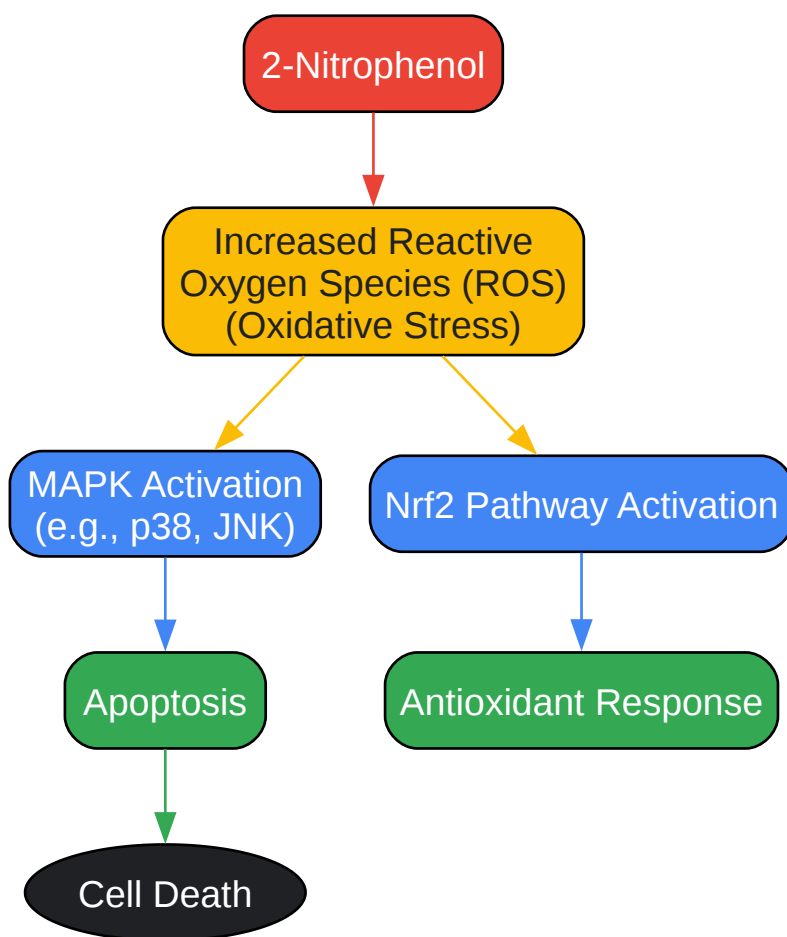
Visualizations

Structure-Property Relationship of 2-Nitrophenol

Caption: Relationship between the structure and key properties of **2-Nitrophenol**.

Experimental Workflow: Synthesis and Purification of 2-Nitrophenol





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